Spectroscopic Characterization of 6-Hydroxynicotinonitrile: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*6-Hydroxynicotinonitrile*
CAS No.:	*95891-30-8*
Cat. No.:	*B1311003*

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Introduction: Defining the Molecule and Its Importance

6-Hydroxynicotinonitrile (CAS No. 95891-30-8), with a molecular formula of $C_6H_4N_2O$ and a molecular weight of 120.11 g/mol , is a heterocyclic organic compound of significant interest in medicinal chemistry and materials science.[1] Its value lies in the versatile reactivity offered by its trifunctional structure: a pyridine ring, a hydroxyl group, and a nitrile moiety. This unique combination makes it a sought-after intermediate in the synthesis of novel active pharmaceutical ingredients (APIs) and functional materials.[1]

Accurate and comprehensive characterization of such a pivotal intermediate is non-negotiable for ensuring the purity, consistency, and success of subsequent synthetic steps. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), provide the essential toolkit for unambiguous structural elucidation and quality control.

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A critical aspect of **6-hydroxynicotinonitrile**'s chemistry is its existence in a tautomeric equilibrium with its pyridone form, 6-oxo-1,6-dihydropyridine-3-carbonitrile. Spectroscopic evidence from related 2- and 4-hydroxypyridine systems overwhelmingly indicates that the pyridone tautomer is the predominant species in both solution and the solid state.[2][3] This guide will, therefore, interpret the spectroscopic data based on the prevalence of the 6-pyridone structure.

While peer-reviewed, publicly archived spectra for this specific compound are not abundant, this guide will synthesize established principles of spectroscopy with data from closely related analogs to present a robust and predictive analysis. The methodologies and interpretations provided herein are designed to serve as a reliable framework for researchers working with this compound.

Molecular Structure and Tautomerism

The chemical identity of **6-hydroxynicotinonitrile** is defined by the equilibrium between its hydroxy-pyridine and pyridone forms. Understanding this relationship is fundamental to interpreting its spectral data, as the observed signals will reflect the dominant tautomeric structure.

Caption: Tautomeric equilibrium of **6-Hydroxynicotinonitrile**.

^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. The predicted chemical shifts and coupling patterns for the dominant pyridone tautomer provide a unique fingerprint for identification.

Expertise & Experience: Interpreting the Predicted NMR Spectra

The expected ^{1}H NMR spectrum in a solvent like DMSO-d_6 would reveal four distinct signals. Three signals would appear in the aromatic region, corresponding to the protons on the pyridine ring, and one downfield, exchangeable proton for the N-H group. The proton at the C2

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position, being adjacent to the electron-withdrawing carbonyl and nitrogen, is expected to be the most deshielded.

For the ^{13}C NMR spectrum, six signals are anticipated. The most downfield signal will correspond to the C6 carbonyl carbon, a hallmark of the pyridone structure. The nitrile carbon (C3-CN) has a characteristic shift around 115-120 ppm, while the remaining four sp^2 hybridized carbons of the ring will appear in the 100-150 ppm range.[4][5]

Predicted ^1H NMR Data (500 MHz, DMSO-d_6)

Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
~12.0 - 12.5	br s	-	N1-H
~8.3	d	J ≈ 2.5 Hz	C2-H
~7.9	dd	J ≈ 9.5, 2.5 Hz	C4-H
~6.5	d	J ≈ 9.5 Hz	C5-H

Predicted ^{13}C NMR Data (125 MHz, DMSO-d_6)

Predicted Chemical Shift (δ, ppm)	Assignment
~162	C6 (C=O)
~145	C2
~142	C4
~118	C≡N
~115	C5
~105	C3

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Accurately weigh approximately 5-10 mg of **6-Hydroxynicotinonitrile** and dissolve it in ~0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6). The use of DMSO-d_6 is recommended to ensure solubility and to observe the exchangeable N-H proton.

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- Instrumentation: Transfer the solution to a 5 mm NMR tube. Acquire spectra on a 400 MHz or higher field NMR spectrometer.
- ^{1}H NMR Acquisition:
  - Set the spectral width to cover a range of -2 to 14 ppm.
  - Use a 30° pulse angle with a relaxation delay of 2 seconds.
  - Acquire at least 16 scans to ensure a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Set the spectral width to cover a range of 0 to 200 ppm.
  - Use a proton-decoupled pulse sequence (e.g., zgpg30).
  - Acquire a sufficient number of scans (typically >1024) to achieve adequate signal intensity, with a relaxation delay of 2-5 seconds.
- Data Processing: Process the acquired Free Induction Decay (FID) with an appropriate line broadening factor (e.g., 0.3 Hz for ^{1}H, 1-2 Hz for ^{13}C) and reference the spectra to the residual solvent peak of DMSO-d_6 (δ 2.50 ppm for ^{1}H, δ 39.52 ppm for ^{13}C).

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and powerful technique for identifying key functional groups within a molecule. The IR spectrum of **6-Hydroxynicotinonitrile** is expected to be dominated by features characteristic of the pyridone tautomer.

Expertise & Experience: Key Vibrational Modes

The most diagnostic peaks in the IR spectrum will be the nitrile (C≡N) and carbonyl (C=O) stretching vibrations. The C≡N stretch is typically a sharp, strong band found in the 2260–2220 cm^{-1} region.[6] The C=O stretch of the cyclic amide (lactam) in the pyridone ring is expected to be a very strong absorption around 1680-1650 cm^{-1}.[2] Additionally, a broad absorption in the 3400-3000 cm^{-1} range corresponding to the N-H stretch, and aromatic C-H stretches just above 3000 cm^{-1}, will confirm the structure.

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Predicted IR Absorption Data (ATR or KBr Pellet)

Predicted Frequency (cm^{-1})	Intensity	Assignment
~3100 - 3000	Medium	Aromatic C-H Stretch
~2230	Strong, Sharp	C≡N Stretch
~1660	Very Strong	C=O Stretch (Amide I)
~1600, ~1480	Medium-Strong	C=C & C=N Ring Stretches
~850	Strong	C-H Out-of-plane Bending

Experimental Protocol: FTIR-ATR Data Acquisition

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty ATR stage.
- Sample Application: Place a small amount (1-2 mg) of the solid **6-Hydroxynicotinonitrile** powder directly onto the ATR crystal.
- Data Acquisition: Apply pressure using the instrument's anvil to ensure good contact between the sample and the crystal.
- Spectrum Collection: Co-add at least 32 scans over the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1}.
- Data Processing: The resulting spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance plot.

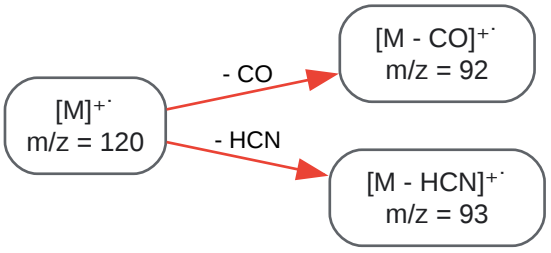
Mass Spectrometry (MS)

Mass spectrometry provides critical information about the molecular weight and fragmentation pattern of a compound, further confirming its identity and structural integrity.

Expertise & Experience: Predicting the Fragmentation Pathway

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Using a standard technique like Electron Ionization (EI), the mass spectrum of **6-Hydroxynicotinonitrile** (MW = 120.11) is expected to show a clear molecular ion peak ($M^{+\cdot}$) at m/z 120. The fragmentation pattern of pyridones is often characterized by the loss of a neutral carbon monoxide (CO) molecule.[7] This would result in a significant fragment ion at m/z 92. Further fragmentation could involve the loss of hydrogen cyanide (HCN) from this intermediate or directly from the molecular ion.



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